

Application Notes and Protocols for Verrucofortine Analytical Standard Preparation

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Compound of Interest

Compound Name: **Verrucofortine**

Cat. No.: **B1682208**

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Introduction

Verrucofortine is a fungal metabolite produced by several species of *Penicillium*.^{[1][2]} As a diketopiperazine alkaloid derived from tryptophan and leucine, its biological activities and potential pharmacological effects are of interest to the scientific community.^[2] Accurate and precise quantification of **verrucofortine** is crucial for research and development, requiring the use of a well-characterized analytical standard.

These application notes provide detailed protocols for the preparation, handling, and analysis of **verrucofortine** standards for analytical chemistry applications, including High-Performance Liquid Chromatography (HPLC) with UV detection and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Physicochemical Properties of Verrucofortine

A thorough understanding of the physicochemical properties of **verrucofortine** is essential for its proper handling and use as an analytical standard.

Property	Value	Source
Chemical Formula	$C_{24}H_{31}N_3O_3$	[1] [3] [4]
Molecular Weight	409.53 g/mol	[3] [5]
Appearance	Pale yellow residue or oil	[1] [3]
Purity	>98%	[1] [4]
Solubility	Soluble in Dimethyl sulfoxide (DMSO), Dimethylformamide (DMF), Ethanol, and Methanol.	[1] [3] [4]

Safety and Handling Precautions

Verrucofortine is a bioactive fungal metabolite and should be handled with care. While acute toxicity studies in mice showed no apparent toxic effects at high doses, it is recommended to treat all fungal metabolites with caution.[\[2\]](#)[\[6\]](#)

Personal Protective Equipment (PPE):

- Wear protective gloves, a laboratory coat, and safety glasses.[\[7\]](#)[\[8\]](#)

Handling:

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Avoid inhalation of vapor or mist.[\[7\]](#)
- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[7\]](#)[\[8\]](#)

First Aid Measures:

- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[\[7\]](#)
- In case of skin contact: Wash off immediately with plenty of water for at least 15 minutes.[\[7\]](#)

- In case of eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[\[7\]](#)
- If swallowed: Call a physician or Poison Control Center immediately. Do not induce vomiting.[\[7\]](#)

Preparation of Verrucofortine Standard Solutions

Accurate preparation of standard solutions is fundamental for reliable quantification.

Materials and Equipment

- **Verrucofortine** analytical standard ($\geq 98\%$ purity)
- Analytical balance
- Volumetric flasks (Class A)
- Micropipettes
- Solvent: HPLC-grade Dimethyl sulfoxide (DMSO) or Methanol

Protocol for Preparation of a 1 mg/mL Primary Stock Solution

- Accurately weigh approximately 1 mg of the **verrucofortine** standard using an analytical balance.
- Quantitatively transfer the weighed **verrucofortine** to a 1 mL Class A volumetric flask.
- Add a small amount of the chosen solvent (DMSO or Methanol) to dissolve the solid.
- Once dissolved, fill the volumetric flask to the mark with the solvent.
- Cap the flask and invert it several times to ensure homogeneity.
- Label the flask clearly with the compound name, concentration, solvent, and preparation date.

Preparation of Working Standard Solutions

Prepare a series of working standard solutions by serial dilution of the primary stock solution with the mobile phase to be used in the analytical method. These working standards should bracket the expected concentration range of the samples.

Storage and Stability

Proper storage is critical to maintain the integrity of the **verrucofortine** standard.

Condition	Duration	Recommendation
Long-term	Months to years	Store at -20°C in a dry, dark place. [1] [3] [4]
Short-term	Days to weeks	Store at 0-4°C. [3]
Stock Solutions	Months	Store stock solutions at -20°C. [3]

Note: **Verrucofortine** is shipped under ambient temperature as a non-hazardous chemical and is stable for a few weeks during ordinary shipping.[\[3\]](#)

Analytical Methodologies

The following are proposed starting methods for the quantification of **verrucofortine**. These methods are based on common practices for the analysis of similar fungal metabolites and should be validated for their intended use.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is suitable for routine analysis and quantification of **verrucofortine** in relatively clean sample matrices.

Instrumentation:

- HPLC system with a UV detector

- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm)

Chromatographic Conditions:

Parameter	Recommended Condition
Mobile Phase	A: Water with 0.1% Formic Acid B: Acetonitrile with 0.1% Formic Acid
Gradient	Start with 30% B, increase to 90% B over 15 minutes, hold for 5 minutes, then return to initial conditions.
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection Wavelength	Scan for optimal wavelength (e.g., 210-400 nm); a starting point could be 254 nm.

Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers higher sensitivity and selectivity, making it ideal for complex matrices and low-level quantification.

Instrumentation:

- LC-MS/MS system with an electrospray ionization (ESI) source

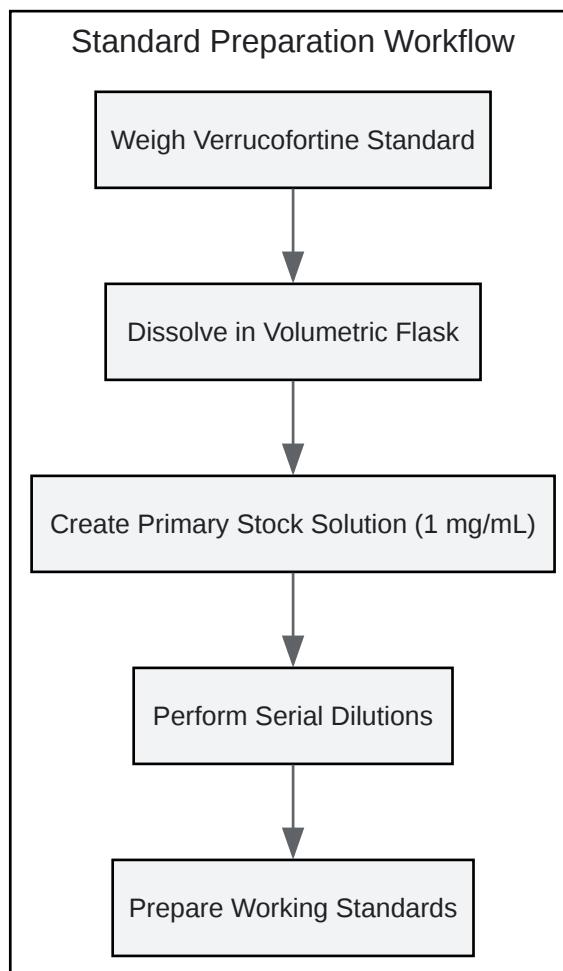
LC Conditions:

- Utilize the same column and mobile phase as the HPLC-UV method, but a lower flow rate (e.g., 0.4-0.6 mL/min) may be optimal for MS interfacing.

MS/MS Conditions:

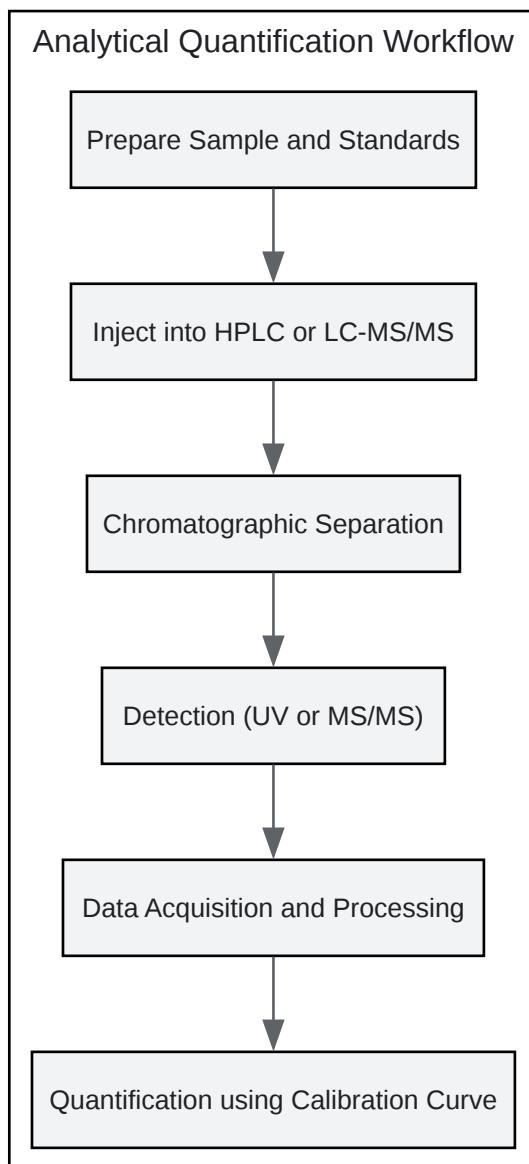
Parameter	Recommended Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
Precursor Ion (Q1)	$[\text{M}+\text{H}]^+ = 410.2 \text{ m/z}$
Product Ions (Q3)	To be determined by infusion of a standard solution and performing a product ion scan. Potential fragments could arise from the loss of the acetyl group or cleavage of the piperazine ring.
Collision Energy	To be optimized for the specific instrument and transitions.

Experimental Workflows (Graphviz)



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Caption: Workflow for preparing **verrucofortine** analytical standards.

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Caption: General workflow for the analytical quantification of **verrucofortine**.

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